

DMSO safety precautions for laboratory use

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An In-depth Technical Guide to Dimethyl Sulfoxide (DMSO) Safety in the Laboratory

For researchers, scientists, and drug development professionals, Dimethyl Sulfoxide (DMSO) is a powerful and versatile solvent, widely employed for its exceptional ability to dissolve a broad spectrum of polar and nonpolar compounds.[1] However, its unique properties, particularly its rapid skin penetration, necessitate rigorous safety protocols to protect laboratory personnel and ensure the integrity of experimental data.[1][2] This technical guide provides a comprehensive overview of DMSO's properties, hazards, and the necessary safety precautions for its handling, storage, and disposal in a laboratory setting.

Core Properties and Hazards of DMSO

DMSO is a colorless, odorless, and hygroscopic liquid that is miscible with water and most organic solvents.[3][4] Its most significant hazardous property is its ability to readily penetrate the skin and carry dissolved substances along with it, potentially leading to the systemic absorption of toxic materials.[2][5] While DMSO itself has low acute toxicity, this carrier effect poses a significant risk when working with hazardous compounds.[6][7]

1.1. Physical and Chemical Properties

A summary of the key physical and chemical properties of DMSO is presented in Table 1.



Property	Value
Molecular Formula	C ₂ H ₆ OS
Molecular Weight	78.13 g/mol
Boiling Point	189 °C (372 °F)
Melting/Freezing Point	18.5 °C (65.3 °F)
Flash Point	87-95 °C (189-203 °F) (closed cup)
Autoignition Temperature	215-301 °C (419-574 °F)
Density	1.100 g/cm³ at 20 °C
Vapor Pressure	0.37-0.55 mmHg at 20 °C
Solubility in Water	Miscible

(Data sourced from multiple references, including 5, 17, 45)

1.2. Toxicological Data

DMSO exhibits low acute toxicity. The primary toxicological concern is its ability to act as a carrier for other more toxic substances.[7] Table 2 summarizes the key toxicological data for DMSO.

Metric	Value	Species
Oral LD50	14,500 - 28,300 mg/kg	Rat
7,920 mg/kg	Mouse	
Dermal LD ₅₀	40,000 mg/kg	Rat
Inhalation LC50	>1600 mg/m³ (4 hours)	Rat

(Data sourced from multiple references, including 8, 18, 27, 35)

1.3. Exposure Limits



Currently, there are no specific OSHA, NIOSH, or ACGIH exposure limits established for DMSO.[8] However, it is recommended to keep exposure to a minimum due to its skin penetration properties and potential to carry other chemicals into the body.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to mitigating the risks associated with handling DMSO.

2.1. Hand Protection

Standard nitrile gloves are not recommended for prolonged use with DMSO as it can penetrate them.[7] Butyl rubber or neoprene gloves offer better protection.[2] It is crucial to consult a glove compatibility chart for specific breakthrough times.

Glove Material	Breakthrough Time
Butyl Rubber	> 480 minutes
Neoprene	> 480 minutes
Nitrile	~8 minutes (for incidental contact)

(Data sourced from multiple references, including 14, 15, 25, 39)

2.2. Eye and Face Protection

Chemical safety goggles should be worn at all times when handling DMSO.[9] A face shield is recommended when there is a risk of splashing.[9]

2.3. Skin and Body Protection

A fully buttoned lab coat, preferably made of a low-permeability material, should be worn to protect the skin.[9]

Safe Handling and Storage

3.1. Handling Procedures



- All work with DMSO should be conducted in a well-ventilated area, preferably within a chemical fume hood.[9]
- Avoid contact with skin and eyes.[9]
- Keep away from heat, sparks, and open flames, as DMSO is a combustible liquid.[7]
- Ground all equipment when transferring large volumes to prevent static discharge.

3.2. Storage Requirements

- Store DMSO in a cool, dry, and well-ventilated area.[10]
- Keep containers tightly closed to prevent moisture absorption, as DMSO is hygroscopic.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[10][11]

Spill and Emergency Procedures

4.1. Spill Cleanup

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[9]
- Large Spills: Evacuate the area and contact the institution's Environmental Health and Safety (EH&S) department.[9]

4.2. First Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[9]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[9]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[9]



 Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[12]

Waste Disposal

DMSO and materials contaminated with it should be treated as hazardous waste.[9] All waste must be collected in properly labeled, sealed containers and disposed of through the institution's hazardous waste management program.[9]

Experimental Protocols

6.1. In Vitro Skin Penetration Assay using Franz Diffusion Cells

This protocol is a standard method for assessing the skin penetration of substances dissolved in DMSO.[12][13][14]

- Preparation of Skin Membranes: Excised human or animal skin is mounted on the Franz diffusion cell, separating the donor and receptor chambers.[13]
- Dosing: The test substance dissolved in DMSO is applied to the epidermal side of the skin in the donor chamber.[13]
- Sampling: The receptor fluid is sampled at predetermined time intervals to measure the amount of the substance that has permeated through the skin.[14]
- Analysis: The concentration of the permeated substance in the receptor fluid is quantified using an appropriate analytical method, such as HPLC.[14]
- 6.2. In Vitro Skin Irritation Test

This protocol is used to assess the potential of a substance to cause skin irritation.[15][16][17] [18]

- Tissue Culture: A reconstructed human epidermis (RhE) model is used.[15]
- Exposure: The test substance (with DMSO as a vehicle if necessary) is applied topically to the RhE tissue.[15]



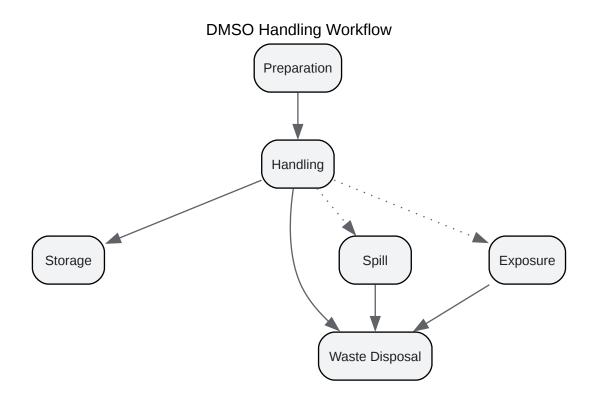
- Incubation: The tissue is incubated for a defined period.[15]
- Viability Assessment: Cell viability is determined using a quantitative assay, such as the MTT assay. A significant reduction in cell viability indicates irritation potential.[15]

Biological Effects and Signaling Pathways

DMSO is not biologically inert and can affect various cellular processes, including cell differentiation and inflammation.[19][20][21]

7.1. Mechanism of Skin Penetration

The following diagram illustrates the logical workflow for handling DMSO in a laboratory setting.



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Caption: A simplified workflow for the safe handling of DMSO in a laboratory.

7.2. DMSO-Induced Cell Differentiation



DMSO is known to induce differentiation in various cell types, often through the modulation of key signaling pathways.[19] The diagram below illustrates a simplified representation of DMSO's effect on the Retinoblastoma (Rb) pathway, leading to cell cycle arrest and promoting differentiation.[22]

DMSO Rb Protein Activation E2F Repression Cell Cycle Arrest (G1) Cell Differentiation

DMSO-Induced Cell Differentiation Pathway

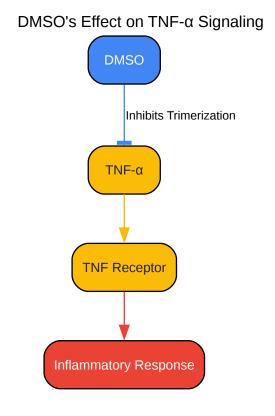
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Caption: Simplified pathway of DMSO-induced cell differentiation via Rb activation.

7.3. DMSO and Inflammatory Signaling

DMSO can also modulate inflammatory responses. For instance, it has been shown to affect the TNF- α signaling pathway.[23][24] The following diagram depicts a simplified interaction.





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Caption: DMSO can inhibit the functional trimerization of TNF- α , thereby modulating the inflammatory response.

Conclusion

While DMSO is an invaluable tool in the laboratory, its unique properties demand a thorough understanding and strict adherence to safety protocols. By implementing the guidelines outlined in this technical guide, researchers can minimize the risks associated with DMSO, ensuring a safe laboratory environment and the generation of reliable scientific data. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for the most current and detailed information.[7]

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